

A Comparative Guide to Human and Mouse BBS4 Protein Sequences and Function

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: BBS-4
CAS No.: 402934-09-2
Cat. No.: B15613398

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the human and mouse orthologs of the Bardet-Biedl Syndrome 4 (BBS4) protein. BBS4 is a crucial component of the BBSome complex, which plays a vital role in ciliogenesis and ciliary protein trafficking. Dysfunctional BBS4 is associated with Bardet-Biedl syndrome, a pleiotropic genetic disorder. Understanding the similarities and differences between the human and mouse proteins is essential for preclinical research and the development of therapeutic strategies.

Protein Sequence Comparison

The primary amino acid sequences of human BBS4 (NP_001304620.1) and mouse Bbs4 (NP_001304621.1) were retrieved from the National Center for Biotechnology Information (NCBI) database. A pairwise sequence alignment was performed to determine the degree of conservation.

Table 1: Human vs. Mouse BBS4 Protein Sequence Comparison

Feature	Human BBS4	Mouse Bbs4
NCBI Accession	NP_001304620.1	NP_001304621.1
Length (Amino Acids)	519	533
Molecular Weight (kDa)	~58.3	~59.8
Sequence Identity	~90%	-
Sequence Similarity	~89% [1]	-

Key Sequence Differences:

The most notable difference between the two sequences is an insertion of a 14-amino acid low-complexity region at the N-terminus of the mouse Bbs4 protein that is absent in the human ortholog[\[1\]](#). This region may contribute to subtle functional differences, potentially influencing protein-protein interactions. Both proteins are rich in tetratricopeptide repeats (TPRs), which are known to mediate protein-protein interactions.

Functional Comparison

Despite the minor sequence variations, human and mouse BBS4 exhibit a high degree of functional conservation. This is strongly supported by rescue experiments where the ectopic expression of human BBS4 in Bbs4 null mice successfully reverses the associated phenotypes, including hydrocephalus and obesity[\[2\]](#)[\[3\]](#)[\[4\]](#). This indicates that the fundamental roles of BBS4 in ciliary function and related signaling pathways are largely interchangeable between the two species.

Table 2: Functional Conservation and a Noteworthy Difference in Human and Mouse BBS4

Functional Aspect	Human BBS4	Mouse Bbs4	Supporting Evidence
Role in BBSome Complex	Core component	Core component	Both are integral to the formation and function of the BBSome.
Ciliary Localization	Localizes to the base of the cilium and within the cilium	Localizes to the base of the cilium and within the cilium	Immunofluorescence studies show similar localization patterns.
Protein Trafficking	Mediates trafficking of proteins to and within the cilium	Mediates trafficking of proteins to and within the cilium	Both are essential for the proper localization of ciliary proteins.
Phenotype Rescue	Can rescue phenotypes in Bbs4 null mice	-	Ectopic expression of human BBS4 reverses obesity and hydrocephalus in knockout mice[2][3][4].

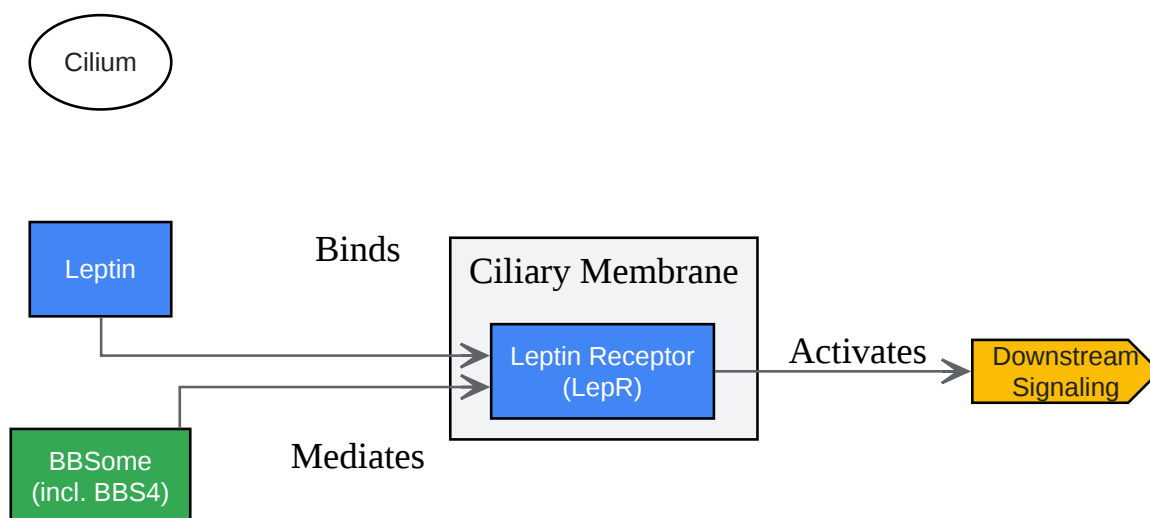
Involvement in Signaling Pathways

BBS4 is a key player in several signaling pathways that are crucial for normal development and cellular function. Its role in these pathways appears to be highly conserved between humans and mice.

Leptin Receptor Signaling

BBS4 is essential for the proper localization and signaling of the leptin receptor (LepR) in hypothalamic neurons. The mislocalization of LepR in the absence of a functional BBSome complex is a key contributor to the obesity phenotype observed in Bardet-Biedl syndrome. The ability of human BBS4 to rescue the obesity phenotype in Bbs4 null mice suggests a conserved role in regulating leptin signaling[3].

Trafficking to Cilium

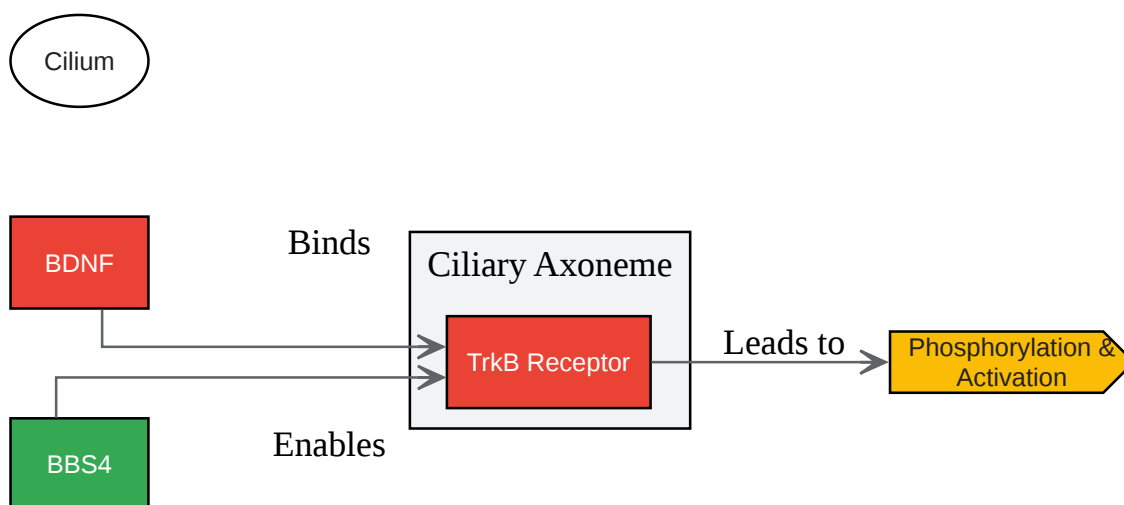
[Click to download full resolution via product page](#)

Leptin Receptor Signaling Pathway

Brain-Derived Neurotrophic Factor (BDNF) Signaling

BBS4 is necessary for the ciliary localization of the TrkB receptor, the receptor for Brain-Derived Neurotrophic Factor (BDNF). The loss of BBS4 expression leads to decreased phosphorylation and activation of TrkB by BDNF. This implicates BBS4 in the regulation of BDNF signaling, which is crucial for neuronal function.

Localization to Cilium

[Click to download full resolution via product page](#)

BDNF/TrkB Signaling Pathway

Experimental Protocols

This section outlines key experimental protocols for comparing human and mouse BBS4.

Co-Immunoprecipitation (Co-IP)

This protocol is used to identify protein-protein interactions with BBS4.

- Cell Lines: Human embryonic kidney (HEK293T) cells or mouse inner medullary collecting duct (IMCD3) cells.
- Antibodies:
 - Anti-BBS4 antibody (validated for IP in both human and mouse). Several commercial antibodies are available that recognize both orthologs.
 - Control IgG from the same species as the primary antibody.

- Lysis Buffer: RIPA buffer (50 mM Tris-HCl pH 7.4, 150 mM NaCl, 1% NP-40, 0.5% sodium deoxycholate, 0.1% SDS) supplemented with protease and phosphatase inhibitors.
- Procedure:
 - Culture cells to 80-90% confluency.
 - Lyse cells in ice-cold lysis buffer.
 - Clarify lysate by centrifugation.
 - Pre-clear the lysate with Protein A/G agarose beads.
 - Incubate the pre-cleared lysate with anti-BBS4 antibody or control IgG overnight at 4°C.
 - Add Protein A/G agarose beads and incubate for 2-4 hours at 4°C.
 - Wash the beads extensively with lysis buffer.
 - Elute the immunoprecipitated proteins by boiling in SDS-PAGE sample buffer.
 - Analyze the eluates by Western blotting using antibodies against suspected interacting partners.

Ciliary Localization Assay

This protocol is used to determine the subcellular localization of BBS4.

- Cell Lines: Human retinal pigment epithelial (RPE1) cells or mouse embryonic fibroblasts (MEFs).
- Antibodies:
 - Primary antibodies: Anti-BBS4 (human/mouse reactive), anti-acetylated tubulin (cilia marker), anti-gamma-tubulin (centrosome marker).
 - Secondary antibodies: Fluorescently-conjugated secondary antibodies (e.g., Alexa Fluor 488, 594).

- Procedure:
 - Grow cells on glass coverslips.
 - Induce ciliogenesis by serum starvation for 24-48 hours.
 - Fix cells with 4% paraformaldehyde.
 - Permeabilize cells with 0.1% Triton X-100 in PBS.
 - Block with 5% bovine serum albumin (BSA) in PBS.
 - Incubate with primary antibodies overnight at 4°C.
 - Wash with PBS and incubate with secondary antibodies for 1 hour at room temperature.
 - Mount coverslips with a mounting medium containing DAPI.
 - Visualize using a fluorescence or confocal microscope.

Protein Trafficking Assay

This protocol can be adapted to monitor the BBS4-dependent trafficking of ciliary proteins.

- Method: Live-cell imaging of fluorescently tagged proteins.
- Constructs:
 - Expression vectors for fluorescently tagged ciliary proteins (e.g., Smoothened-GFP, GPR161-mCherry).
 - siRNA or shRNA constructs to knockdown endogenous BBS4 in human or mouse cells.
- Procedure:
 - Co-transfect cells with the fluorescently tagged protein expression vector and either a control or BBS4-targeting siRNA/shRNA.
 - Induce ciliogenesis by serum starvation.

- Perform live-cell imaging using a confocal microscope equipped with an environmental chamber.
- Monitor the localization and movement of the fluorescently tagged protein within the cilium in control versus BBS4-depleted cells.
- Quantify fluorescence intensity and dynamics within the ciliary compartment.

Conclusion

The high degree of sequence and functional conservation between human and mouse BBS4 proteins validates the use of mouse models for studying Bardet-Biedl syndrome and for the preclinical evaluation of potential therapies. The subtle difference in the N-terminus of the mouse protein warrants further investigation to determine its potential impact on specific protein interactions and cellular functions. The provided protocols offer a framework for researchers to further explore the comparative biology of human and mouse BBS4.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. bosterbio.com \[bosterbio.com\]](https://bosterbio.com)
- [2. Ectopic Expression of Human BBS4 Can Rescue Bardet-Biedl Syndrome Phenotypes in Bbs4 Null Mice | PLOS One \[journals.plos.org\]](https://doi.org/10.1371/journal.plosone.0156133)
- [3. Ectopic Expression of Human BBS4 Can Rescue Bardet-Biedl Syndrome Phenotypes in Bbs4 Null Mice - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/25811111/)
- [4. Ectopic expression of human BBS4 can rescue Bardet-Biedl syndrome phenotypes in Bbs4 null mice - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/25811111/)
- To cite this document: BenchChem. [A Comparative Guide to Human and Mouse BBS4 Protein Sequences and Function]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15613398/docs#a-comparative-guide-to-human-and-mouse-bbs4-protein-sequences-and-function\]](https://www.benchchem.com/product/b15613398/docs#a-comparative-guide-to-human-and-mouse-bbs4-protein-sequences-and-function)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)